

An In-depth Technical Guide to the Safety and Handling of N-methylethanolamine

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Compound of Interest

Compound Name: meANA
CAS No.: 21150-19-6
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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

N-methylethanolamine (NMEA), a versatile alkanolamine intermediate, is integral to various applications, including the synthesis of pharmaceuticals and polymers.^[1] While its utility is significant, a thorough understanding of its hazard profile and proper handling procedures is paramount for ensuring laboratory safety. This guide provides a comprehensive overview of the safety, handling, and toxicological properties of N-methylethanolamine, drawing from established safety data sheets and experimental guidelines. It is intended to serve as a critical resource for researchers, scientists, and professionals in drug development who handle this chemical.

Chemical and Physical Properties

N-methylethanolamine is a clear, colorless, viscous, and hygroscopic liquid with a characteristic amine-like odor.^{[2][3]} It is miscible with water and ethanol in all ratios.^[2] Key physical and chemical properties are summarized in Table 1.

Table 1: Physical and Chemical Properties of N-methylethanolamine

Property	Value	Reference(s)
Chemical Formula	C3H9NO	[2]
Molar Mass	75.111 g·mol ⁻¹	[2]
Appearance	Clear, colorless liquid	[2]
Odor	Ammoniacal, fishy	[1][2]
Density	0.935 g/mL	[2]
Melting Point	-4.50 °C	[2]
Boiling Point	158.1 °C	[2]
Flash Point	76 °C (169 °F)	[2]
Autoignition Temperature	350 °C (662 °F)	[2]
Vapor Pressure	70 Pa (at 20 °C)	[2]
Solubility in Water	Miscible	[2]
log P	-0.94 to 1.062	[1][2]
pH	13.6 (100g/l aq. sol. at 20°C)	[4]

Hazard Identification and Classification

N-methylethanolamine is classified as a hazardous chemical.[4] It is flammable, corrosive, and harmful if swallowed or in contact with skin.[2][5] The substance can cause severe skin burns and eye damage.[5] In the presence of nitrite, carcinogenic nitrosamines may be formed from NMEA as it is a secondary amine.[2]

Table 2: GHS Hazard Classification for N-methylethanolamine

Hazard Class	Category	Hazard Statement	Reference(s)
Flammable Liquids	Category 4	H227: Combustible liquid	
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[5]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	[5]
Serious Eye Damage/Eye Irritation	Category 1	H314: Causes severe skin burns and eye damage	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure	
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child	
Hazardous to the Aquatic Environment, Acute Hazard	Category 3	H402: Harmful to aquatic life	

Toxicological Information

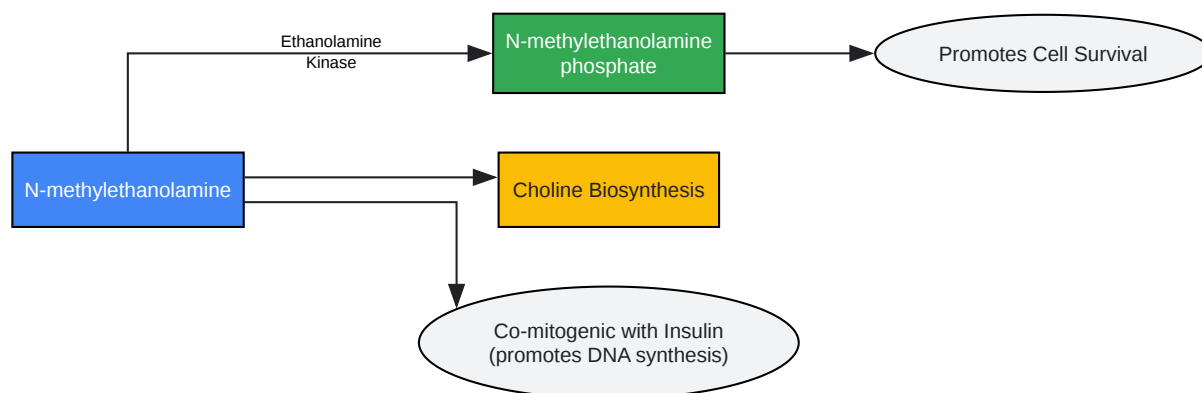
The toxicity of N-methylethanolamine has been evaluated through various studies. A summary of acute toxicity data is presented in Table 3.

Table 3: Acute Toxicity of N-methylethanolamine

Test	Species	Route	Value	Reference(s)
LD50	Rat	Oral	1390 - 1391 mg/kg	[6][7]
LD50	Rabbit	Dermal	1006 mg/kg	[7]
Skin Corrosion/Irritation	Rabbit	Dermal	Corrosive	[7]
Serious Eye Damage/Irritation	Rabbit	Dermal	Corrosive	[7]

Metabolism

N-methylethanolamine is a known intermediate in the biosynthesis of choline.[1][8] Research has shown that NMEA can be phosphorylated by ethanolamine kinase.[9] The phosphorylated form may act as a promoter of cell survival, while the non-phosphorylated form can enhance insulin-induced DNA synthesis.[9]



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Metabolic pathway of N-methylethanolamine.

Experimental Protocols

The toxicological data for N-methylethanolamine are primarily derived from standardized OECD test guidelines. Below are summaries of the methodologies for key acute toxicity studies.

OECD Test Guideline 401: Acute Oral Toxicity

- Principle: The test substance is administered orally by gavage in graduated doses to several groups of fasted experimental animals (typically rodents), with one dose per group.[\[4\]](#)
- Procedure:
 - Healthy, young adult animals are acclimatized to laboratory conditions.[\[4\]](#)
 - Food is withheld overnight prior to administration.[\[4\]](#)
 - The test substance is administered in a single dose. The volume should not exceed 1 mL/100 g body weight for rodents (2 mL/100 g for aqueous solutions).[\[4\]](#)
 - Animals are observed for effects and mortality over a period of at least 14 days.[\[10\]](#)
 - Animals that die during the test and surviving animals at the conclusion of the test are necropsied.[\[4\]](#)
- Note: This guideline has been deleted and replaced by alternative methods that use fewer animals.[\[11\]](#)[\[12\]](#)

OECD Test Guideline 402: Acute Dermal Toxicity

- Principle: This test assesses the potential short-term hazards of a chemical substance when exposed through the skin.[\[6\]](#)
- Procedure:
 - Healthy young adult animals (typically rats or rabbits) are acclimatized for at least 5 days.[\[10\]](#)
 - Approximately 24 hours before the test, fur is removed from the dorsal area of the trunk.[\[10\]](#)

- The test substance is applied uniformly over an area of approximately 10% of the total body surface.[\[10\]](#)
- The test site is covered with a porous gauze dressing and non-irritating tape for a 24-hour exposure period.[\[10\]](#)
- Animals are observed for signs of toxicity for at least 14 days.[\[6\]](#)
- The LD50 value is calculated based on mortality.[\[10\]](#)
- All animals undergo a gross necropsy at the end of the study.[\[6\]](#)

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

- Principle: This test evaluates the potential of a substance to cause localized irritation or corrosion upon a single topical application to the skin.[\[2\]](#)[\[13\]](#)
- Procedure:
 - A single animal (typically a rabbit) is used in the initial test.[\[2\]](#)
 - The test substance is applied to a small area of skin (approximately 6 cm²) under a semi-occlusive patch for up to 4 hours.[\[2\]](#)[\[13\]](#)
 - The skin is examined for signs of erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[\[14\]](#)
 - If a corrosive effect is observed, the test is immediately terminated.[\[2\]](#)
 - If no corrosive effect is seen, the animal is observed for up to 14 days to assess the reversibility of any irritation.[\[2\]](#)
 - If the initial test shows irritation, the response is confirmed using up to two additional animals.[\[14\]](#)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure safety.

- Handling:
 - Work in a well-ventilated area, preferably under a chemical fume hood.[4]
 - Avoid contact with skin and eyes.[10]
 - Avoid inhalation of vapor or mist.[10]
 - Keep away from open flames, hot surfaces, and sources of ignition.[4]
 - Take measures to prevent the buildup of electrostatic charge.[10]
 - Do not eat, drink, or smoke when using this product.[4]
 - Wash hands thoroughly after handling.[4]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[4]
 - Keep containers tightly closed.[4]
 - Store in a corrosives area.[4]
 - Keep away from incompatible materials such as acids, strong oxidizing agents, metals, copper, acid chlorides, and acid anhydrides.[4]

Exposure Controls and Personal Protective Equipment (PPE)

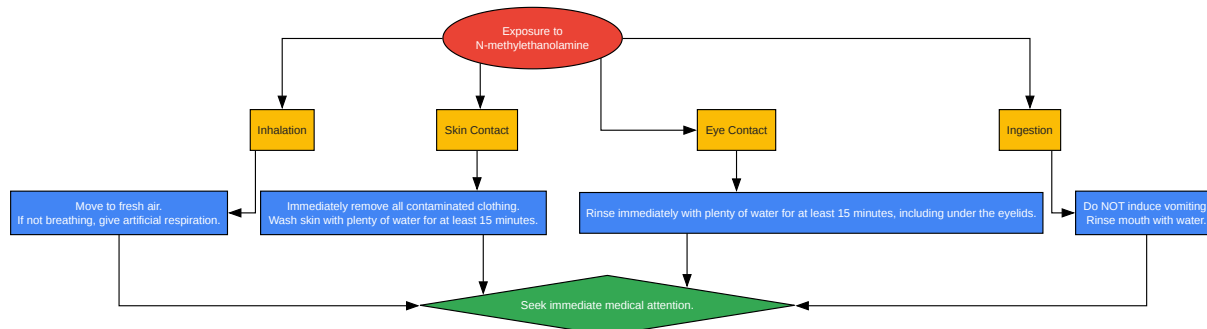
Engineering controls and personal protective equipment are essential to prevent exposure.

- Engineering Controls:
 - Ensure adequate ventilation, especially in confined areas.[4]

- Use a chemical fume hood for handling.[4]
- Eyewash stations and safety showers must be close to the workstation location.[4]
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield (8-inch minimum). [13]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. Inspect gloves before use.[4]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA-approved respirator.[14]

First Aid Measures

In case of exposure, immediate action is crucial.



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First aid procedures for N-methylethanolamine exposure.

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Seek immediate medical attention.[\[4\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Seek immediate medical attention.[\[4\]](#)

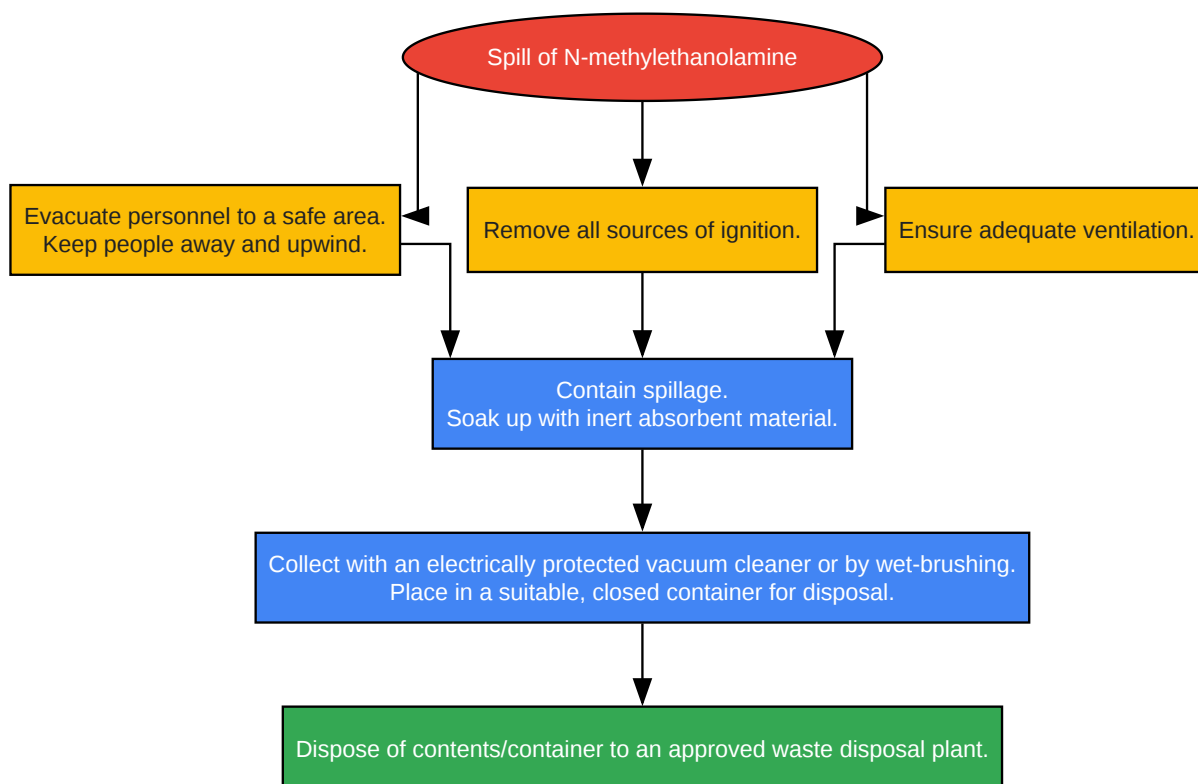
Fire-Fighting Measures

N-methylethanolamine is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[13\]](#) Water mist may be used to cool closed containers.[\[4\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).
[\[4\]](#)[\[15\]](#) Containers may explode when heated.[\[4\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[4\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures:



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Workflow for responding to a spill of N-methylethanolamine.

- Personal Precautions: Use personal protective equipment as required. Evacuate personnel to safe areas.[4]
- Environmental Precautions: Prevent product from entering drains.[15]
- Methods for Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[4] Keep in suitable, closed containers for disposal.[4]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[10]

- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition.[15]
- Incompatible Materials: Acids, strong oxidizing agents, metals, copper, acid chlorides, and acid anhydrides.[15]
- Hazardous Decomposition Products: Nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂).[15]

Conclusion

N-methylethanolamine is a valuable chemical intermediate with a significant hazard profile that necessitates stringent safety protocols. Researchers and drug development professionals must adhere to the handling, storage, and personal protective equipment guidelines outlined in this document to mitigate the risks of exposure. A thorough understanding of its toxicological properties and emergency procedures is essential for maintaining a safe laboratory environment.

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